

A Technical Overview of Benzamide, N,N,4-trimethyl- (CAS: 14062-78-3)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Benzamide, N,N,4-trimethyl-

Cat. No.: B079416

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Abstract: This document provides a summary of the currently available technical information for the chemical compound **Benzamide, N,N,4-trimethyl-**, with the CAS number 14062-78-3. Despite a comprehensive search of scientific literature and chemical databases, publicly available data on this specific compound is limited. This guide presents the confirmed physicochemical and spectroscopic properties. Notably, there is a significant lack of information regarding its biological activity, mechanism of action, and detailed experimental protocols. This document serves as a foundational data sheet rather than an exhaustive whitepaper.

Chemical Identity and Physical Properties

Benzamide, N,N,4-trimethyl- is a substituted benzamide derivative. Its fundamental properties are summarized in the table below.

Property	Value	Reference
CAS Number	14062-78-3	
Molecular Formula	C10H13NO	[1]
Molecular Weight	163.22 g/mol	[1]
Physical State	White crystalline solid	[2]
Melting Point	41 °C	[1]
Boiling Point	116 °C at 20 mmHg (lit.)290.31 °C (rough estimate)	[1][2]
Flash Point	157 °C (lit.)	[2]
Density	1.0508 (rough estimate)	[1]
Refractive Index	1.5400 (estimate)	[1]

Spectroscopic Data

Limited spectroscopic data, specifically Nuclear Magnetic Resonance (NMR) data, has been reported for N,N,4-trimethylbenzamide.

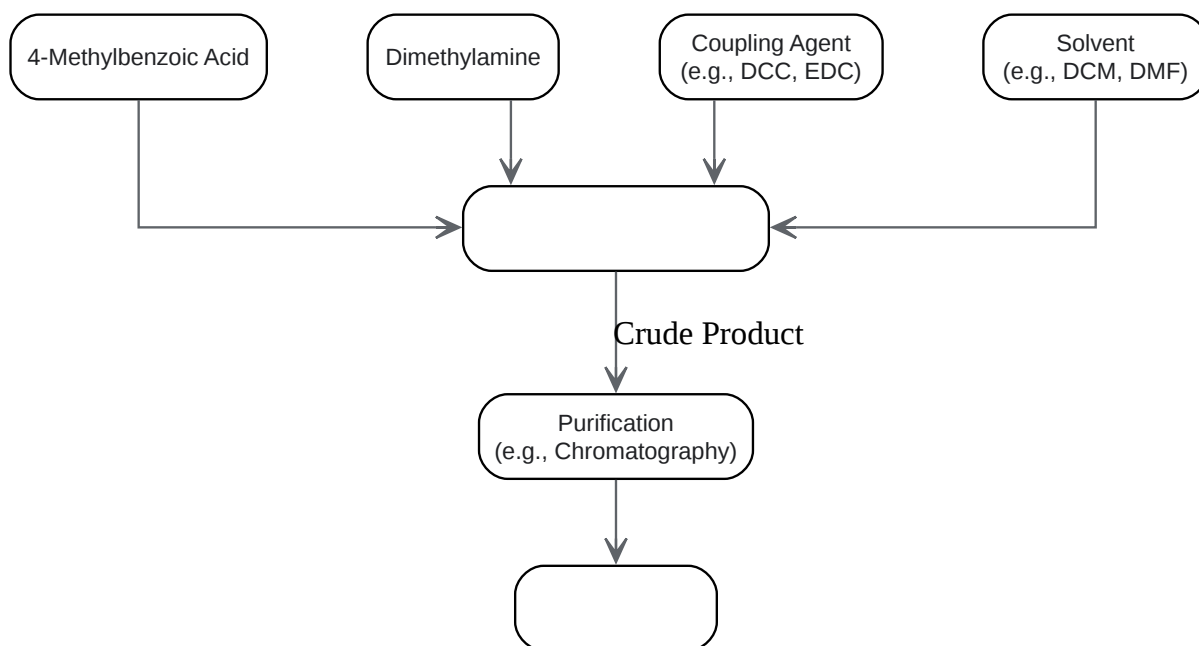
Spectroscopy	Data	Reference
¹ H NMR	(DMSO) δ: 2.34 (d, J = 14.4 Hz, 3H), ... (partial data)	[3]
¹³ C NMR	(101 MHz, DMSO) δ 170.17, 138.92, 133.55, 128.71, 127.05, 39.72, 34.76, 20.90.	[3]

Synthesis and Experimental Protocols

Detailed, peer-reviewed experimental protocols for the synthesis of **Benzamide, N,N,4-trimethyl-** are not readily available in the public domain. General methods for the synthesis of N,N-disubstituted benzamides typically involve the acylation of a corresponding secondary amine with a benzoyl chloride derivative or the coupling of a benzoic acid with a secondary

amine using a coupling agent. One generalized procedure for a related compound, N,N-diethylbenzamide, involves the following steps, which could potentially be adapted.

General Synthesis Workflow for N,N-disubstituted Benzamides



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Caption: A generalized workflow for the synthesis of N,N-disubstituted benzamides.

Biological Activity and Mechanism of Action

There is no significant information available in the scientific literature regarding the biological activity or mechanism of action of **Benzamide, N,N,4-trimethyl-**. It is important to distinguish this compound from Trimethobenzamide, a structurally different antiemetic drug with which it can be confused due to a similar naming convention. Researchers should exercise caution and not extrapolate the properties of Trimethobenzamide to **Benzamide, N,N,4-trimethyl-**.

Due to the absence of data on its biological effects, no signaling pathways involving this compound can be described.

Safety and Toxicology

Comprehensive toxicological data for **Benzamide, N,N,4-trimethyl-** is not available. As with any chemical compound with unknown toxicological properties, it should be handled with appropriate care in a laboratory setting, using personal protective equipment (PPE) such as gloves, lab coats, and safety glasses.

Conclusion

Benzamide, N,N,4-trimethyl- (CAS: 14062-78-3) is a chemical compound for which there is a notable lack of in-depth technical information in the public domain. While basic physicochemical and limited spectroscopic data are available, there is no readily accessible information on its biological activity, mechanism of action, detailed synthesis protocols, or toxicological profile. This document summarizes the currently known data and highlights the significant gaps in knowledge. Further research would be required to elucidate the properties and potential applications of this compound.

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- To cite this document: BenchChem. [A Technical Overview of Benzamide, N,N,4-trimethyl- (CAS: 14062-78-3)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b079416#benzamide-n-n-4-trimethyl-cas-number-14062-78-3]

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